

Application Notes and Protocols for Methionine Sulfoximine (MSO) Administration in Mouse Studies

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the administration of **Methionine Sulfoximine** (MSO) in mouse studies, covering common administration routes, dosages, and experimental protocols. The information is intended to aid in the design and execution of studies investigating the effects of MSO on various physiological and pathological processes.

Methionine Sulfoximine is an irreversible inhibitor of glutamine synthetase (GS), a critical enzyme in the glutamate-glutamine cycle.[1][2] By inhibiting GS, MSO disrupts the conversion of glutamate to glutamine, leading to a reduction in the levels of both amino acids in the brain. [2] This mechanism of action makes MSO a valuable tool for studying glutamate excitotoxicity, neurodegenerative diseases, and inflammatory responses.[3][4]

Data Summary

The following tables summarize quantitative data from mouse studies involving MSO administration.

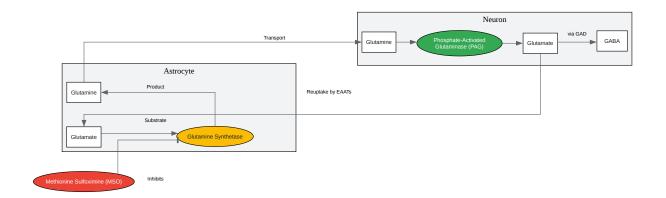


Administratio n Route	Mouse Strain	Dosage (mg/kg)	Frequency	Key Findings	Reference
Intraperitonea I (i.p.)	SOD1(G93A) (ALS model)	Not Specified	Not Specified	Reduced glutamine synthetase activity by 85%; Reduced brain glutamine by 60%; Reduced brain glutamate by 30%; Extended lifespan by 8%	[2][5]
Intraperitonea	CBA/J	40	Single dose	Induction of seizures	[1]
Intraperitonea I (i.p.)	C57BL/6J	100	Single dose	Induction of seizures	[1]
Intraperitonea	MSO-Fast (inbred)	75	Single dose	Induction of seizures	[1]
Intraperitonea I (i.p.)	MSO-Slow (inbred)	250	Single dose	Induction of seizures	[1]

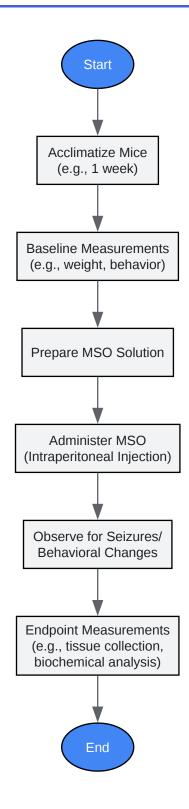
Signaling Pathway

The primary signaling pathway affected by MSO is the glutamate-glutamine cycle, which is essential for maintaining glutamate homeostasis in the central nervous system.









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